

Reference Standards for Ethyl 1,4-Diazepane-2-Carboxylate: Qualification & Analysis Guide

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Compound of Interest

Compound Name: *Ethyl 1,4-diazepane-2-carboxylate dihydrochloride*

CAS No.: *1864013-88-6*

Cat. No.: *B1431299*

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Executive Summary

Ethyl 1,4-diazepane-2-carboxylate is a critical chiral building block used in the synthesis of bicyclic peptidomimetics and protease inhibitors (e.g., MMP and TACE inhibitors). Unlike established pharmacopeial drugs (e.g., Diazepam), this intermediate lacks a commercially available Certified Reference Material (CRM) from agencies like USP or EP.

This guide addresses the "Reference Standard Gap" by comparing the two primary sourcing strategies available to researchers:

- Commercial Vendor "Standards" (Reagent Grade): Typically supplied with a basic Certificate of Analysis (CoA) and purities ranging from 95-97%.
- In-House Qualified Primary Standards: Materials purified (e.g., recrystallized) and characterized via qNMR and Chiral HPLC to >99.0% purity with established traceability.

Key Insight: Relying solely on vendor-supplied "reagent grade" material as a quantitative reference standard can introduce assay errors of 3–5% due to variable salt stoichiometry

(dihydrochloride vs. hydrate forms) and enantiomeric impurities.

Comparative Analysis: Vendor Grade vs. Qualified Standard

The following data illustrates the risks of using off-the-shelf reagent grade material for quantitative assays without further qualification.

Table 1: Comparative Characterization Data

Data represents a typical comparison between a commercial building block batch and an in-house qualified standard.

Parameter	Commercial Vendor Batch (Reagent Grade)	In-House Qualified Standard (Recrystallized)	Impact on Analysis
Assay (HPLC Area%)	96.5%	99.8%	Reagent grade overestimates potency if used as 100%.
Assay (qNMR wt/wt)	94.2%	99.1%	Critical: Salt/Solvent content lowers actual mass balance.
Enantiomeric Excess (ee)	92% (4% wrong enantiomer)	>99.5%	High risk for stereoselective synthesis steps.
Water Content (KF)	1.5% (Hygroscopic)	<0.2% (Dried)	Moisture uptake alters weighing accuracy.
Salt Stoichiometry	Variable (1.8 - 2.1 HCl)	Defined (2.0 HCl)	Affects molecular weight calculations.

Qualification Protocol: Creating Your Own Primary Standard

Since a CRM is unavailable, you must qualify your own. This protocol utilizes qNMR (Quantitative NMR) as the primary method of assignment, independent of chromatographic response factors.

Phase 1: Purification (Optional but Recommended)

If the vendor material is <98% pure:

- Dissolve the dihydrochloride salt in minimal hot Ethanol (EtOH).
- Add Ethyl Acetate (EtOAc) dropwise until cloudiness persists.
- Cool slowly to 4°C to crystallize.
- Filter and dry under vacuum at 40°C over
to remove hygroscopic water.

Phase 2: Structural Identity & Purity (qNMR)

Principle: qNMR provides an absolute purity value traceable to an NIST internal standard (e.g., Maleic Acid or Dimethyl Sulfone).

Protocol:

- Solvent:
(for HCl salt) or
(for free base).
- Internal Standard (IS): Maleic Acid (Traceable to NIST SRM).
- Preparation: Accurately weigh ~10 mg of Sample and ~10 mg of IS into the same vial. Dissolve completely.
- Acquisition:
 - Pulse angle: 90°

- Relaxation delay () : > 60 seconds (5x of longest proton).
- Scans: 16 or 32.
- Calculation:

Where

= Integral,

= Number of protons,

= Molecular Weight,

= Weight.[1]

Phase 3: Chromatographic Purity (HPLC)

Use this method to detect impurities that qNMR might miss (e.g., inorganic salts or isomers).

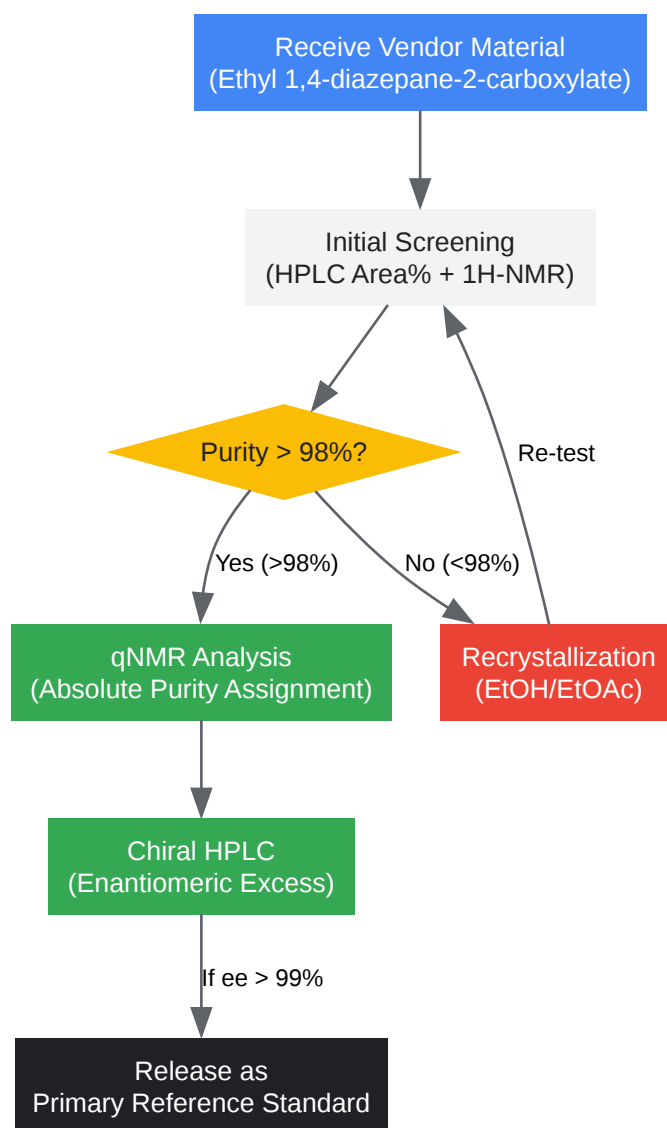
Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), .
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 60% B over 15 minutes.
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 210 nm (low wavelength required due to lack of strong chromophore).
- Temperature: 30°C.

Workflow Visualization

Diagram 1: Reference Standard Qualification Hierarchy

This flowchart guides you through the decision process of accepting a vendor batch or purifying it.

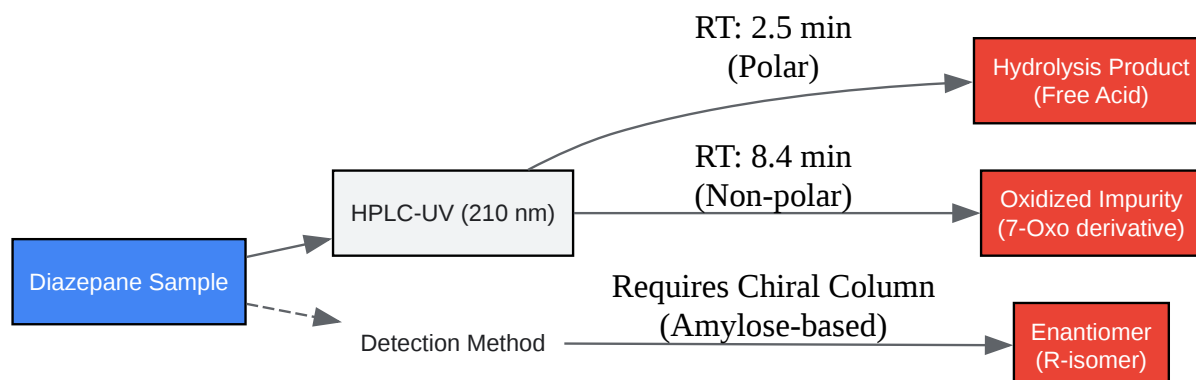


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Caption: Decision tree for converting raw chemical building blocks into qualified analytical reference standards.

Diagram 2: Analytical Logic for Impurity Profiling

The specific logic for distinguishing the active diazepane ring from common synthetic byproducts.



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Caption: Separation logic distinguishing the target ester from hydrolysis byproducts and enantiomers.

Critical Handling & Stability Notes

- **Hygroscopicity:** The dihydrochloride salt is extremely hygroscopic. Reference standards must be stored in desiccators. Weighing should be performed rapidly or in a glovebox to prevent water uptake from skewing the "As-Is" weight.
- **Stability:** The ethyl ester at position 2 is susceptible to hydrolysis in aqueous solution.
 - **Recommendation:** Prepare HPLC standards in Acetonitrile/Buffer (50:50) rather than pure water. Inject immediately.
 - **Shelf-Life:** Aqueous solutions degrade within 24 hours (Hydrolysis to the carboxylic acid).

References

- **Chemical Identity & Synthesis**
 - PubChem. Ethyl 1,4-diazepane-1-carboxylate (Related Structure). National Library of Medicine.

- Note: Specific 2-carboxylate CAS 1864013-88-6 is referenced in specialized building block C
- Analytical Methodology (Diazepam Class)
 - Srivastava, V., et al. "Development and Validation of RP-HPLC Method for Diazepam...". [3] Pharmacophore, 2016.[3]
 - Context: Adapts general diazepine C18 retention behavior to the diazepane scaffold.
- General Reference Standard Qualification
 - European Pharmacopoeia (Ph. Eur.) Chapter 5.12. Reference Standards.
 - Context: Guidelines for establishing secondary standards
- qNMR Methodology
 - BIPM. Internal Standards for qNMR.
 - Context: Protocol for using Maleic Acid as a traceably certified internal standard.

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